

Technical Whitepaper: Comprehensive SDS & Handling Framework for Dothiepin-d3 Maleate

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Compound of Interest

Compound Name: Dothiepin-d3 Maleate

Cat. No.: B1165068

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Executive Summary & Scope

This technical guide provides an in-depth analysis of the safety, handling, and regulatory requirements for **Dothiepin-d3 Maleate**, a deuterated stable isotope used primarily as an Internal Standard (IS) in LC-MS/MS bioanalysis.

While often treated as a mere "reagent," **Dothiepin-d3 Maleate** retains the potent pharmacological properties of its parent compound, Dosulepin (a Tricyclic Antidepressant or TCA). This guide synthesizes standard SDS compliance with the practical rigors of trace-level analytical chemistry.

Critical Safety Alert: Treat this compound as a Category 6.1 Toxic Substance. The presence of deuterium does not mitigate the biological activity of the parent pharmacophore.

Chemical Identification & Characterization

Accurate identification is the first step in safety. For isotopically labeled standards, the CAS number often defaults to the unlabeled parent, leading to confusion.

Substance Identity

Parameter	Specification
Chemical Name	Dothiepin-d3 Maleate (Dosulepin-d3 Maleate)
Synonyms	3-Dibenzo[b,e]thiepin-11(6H)-ylidene-N,N-dimethyl-1-propanamine-d3 Maleate
Parent CAS (Unlabeled)	113-53-1 (Free Base); 897-15-4 (HCl salt)
Labeled CAS	Product Specific (Often unassigned; refer to vendor CoA)
Molecular Formula	C ₁₉ H ₁₈ D ₃ NS ^{[1][2][3][4][5][6][7]} · C ₄ H ₄ O ₄
Molecular Weight	~414.53 g/mol (Calculated: Base ~298.46 + Maleate ~116.07)
Isotopic Purity	Typically ≥ 98% atom D
Physical State	Off-white to pale yellow solid (Crystalline powder)

Structural Context

Dothiepin possesses a dibenzothiepin ring system.^[5] The "d3" label is typically located on the N-methyl groups of the side chain. This positioning is critical for metabolic stability during mass spectrometry but does not alter the compound's binding affinity to neurological receptors, meaning its toxicity profile mirrors the clinical drug.

Hazard Identification & Toxicology (The "Why")

To ensure safety, researchers must understand the mechanism of toxicity, not just the hazard codes. Dothiepin is a potent SNRI and anticholinergic agent.^[5]

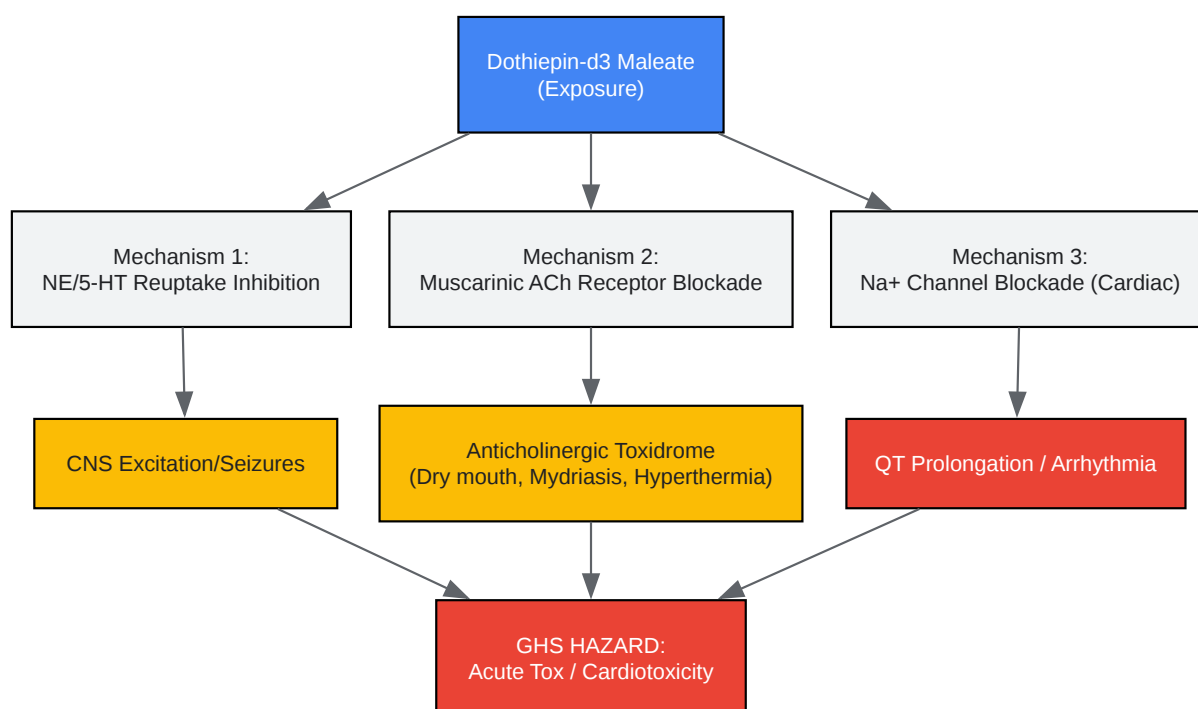
GHS Classification

- Acute Toxicity, Oral (Category 3/4): Toxic if swallowed.^[8]
- Reproductive Toxicity (Category 2): Suspected of damaging fertility or the unborn child (excreted in breast milk).

- Specific Target Organ Toxicity (Single Exposure): May cause drowsiness/dizziness (CNS depression).

Mechanistic Toxicology Diagram

The following diagram illustrates the causality between the molecule's pharmacological action and the required safety precautions.



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Figure 1: Toxicological pathway of Dothiepin derivatives. The sodium channel blockade (Mech 3) is the primary cause of fatality in accidental overdose/exposure.

Handling, Storage, & Stability Protocols

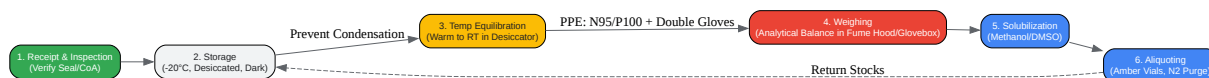
Working with deuterated standards requires protecting the user from the drug and the drug from the environment (isotopic exchange).

Environmental Control

- **Hygroscopicity:** The maleate salt is polar and hygroscopic. Moisture absorption alters the effective weight, leading to quantitative errors in creating stock solutions.
- **Light Sensitivity:** Tricyclics are photosensitive. Exposure to UV light can cause cyclization or oxidation products (sulfoxides).
- **Isotopic Exchange:** While C-D bonds are stable, exposure to extreme pH or protic solvents at high temperatures can theoretically promote H/D exchange, compromising the internal standard's integrity.

Safe Handling Workflow

This protocol ensures "Zero Contact" handling to prevent exposure and contamination.



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Figure 2: Lifecycle management of **Dothiepin-d3 Maleate** in the laboratory.

Specific Storage Parameters

Condition	Requirement	Rationale
Temperature	-20°C (Freezer)	Slows chemical degradation (de-amination/oxidation).
Atmosphere	Inert Gas (Argon/Nitrogen)	Prevents oxidation of the sulfur bridge (sulfoxide formation).
Container	Amber Glass	Blocks UV radiation to prevent photolysis.
Solvent	Methanol or DMSO	Maleate salts dissolve poorly in non-polar solvents.

Emergency Measures

In the event of exposure, immediate action is required.[9][10] Dothiepin toxicity onset can be rapid.[5][9]

- Inhalation: Remove victim to fresh air.[10] If breathing is difficult, administer oxygen.[10] Do not use mouth-to-mouth resuscitation (risk of secondary exposure).[10]
- Skin Contact: Wash with soap and water for 15 minutes. Dothiepin is lipophilic and can be absorbed transdermally.
- Eye Contact: Flush with water for 15 minutes. Remove contact lenses.
- Ingestion: IMMEDIATE MEDICAL ATTENTION. Do not induce vomiting due to risk of seizures and aspiration. Activated charcoal is the standard clinical intervention if performed early.

Antidote Note: There is no specific antidote. Treatment is symptomatic.[10] Sodium bicarbonate is often used clinically to manage cardiac arrhythmias (QRS widening) caused by TCAs.

Regulatory & Transport Information

Compliance with transport regulations is mandatory for moving hazardous research chemicals.

- UN Number: UN 2811 (Toxic solid, organic, n.o.s.)
- Proper Shipping Name: Toxic solid, organic, n.o.s. (**Dothiepin-d3 Maleate**)
- Hazard Class: 6.1
- Packing Group: III (Low to medium danger)
- Labeling: "Toxic" Skull & Crossbones.

References

- National Center for Biotechnology Information (NCBI). (2025). PubChem Compound Summary for CID 5284550, Dosulepin. Retrieved from [[Link](#)]

- European Directorate for the Quality of Medicines (EDQM). (2024). Safety Data Sheet: Dosulepin. Retrieved from [[Link](#)]
- ResolveMass Laboratories. (2025). Deuterated Internal Standards for LC-MS: Selection & Handling Guidelines. Retrieved from [[Link](#)]
- BDG Synthesis. (2025). **Dothiepin-d3 Maleate** Product Specification. Retrieved from [[Link](#)]

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Sources

- 1. scbt.com [scbt.com]
- 2. [dosulepin | 113-53-1](https://chemnet.com) [chemnet.com]
- 3. scbt.com [scbt.com]
- 4. [Dothiepin | 113-53-1](https://chemicalbook.com) [chemicalbook.com]
- 5. [Dosulepin - Wikipedia](https://en.wikipedia.org) [en.wikipedia.org]
- 6. bdg.co.nz [bdg.co.nz]
- 7. m.youtube.com [m.youtube.com]
- 8. cdnisotopes.com [cdnisotopes.com]
- 9. medsafe.govt.nz [medsafe.govt.nz]
- 10. spectrumchemical.com [spectrumchemical.com]
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